

Philanthotoxin 343 solubility in physiological saline for experiments

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Compound of Interest		
Compound Name:	Philanthotoxin 343	
Cat. No.:	B039273	Get Quote

Philanthotoxin 343 (PhTX-343) Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **Philanthotoxin 343** (PhTX-343) in physiological saline for experimental use.

Frequently Asked Questions (FAQs)

Q1: Is Philanthotoxin 343 soluble in physiological saline or phosphate-buffered saline (PBS)?

A1: Yes, **Philanthotoxin 343** is soluble in aqueous buffered solutions like physiological saline and phosphate-buffered saline (PBS) at concentrations commonly used in biological experiments. Published research has demonstrated its successful use in PBS at nanomolar concentrations for in vivo studies.[1][2][3]

Q2: What is the maximum concentration of PhTX-343 that can be dissolved in physiological saline or PBS?

A2: While specific quantitative data on the maximum solubility limit (e.g., in mg/mL) is not readily available in published literature, PhTX-343 has been consistently used at a concentration of 160 nM in PBS for intravitreal injections in animal models.[1][2][3] For concentrations in the micromolar range, studies have also reported successful use. It is







recommended to prepare a stock solution and dilute it to the desired experimental concentration.

Q3: Are there any specific pH requirements for dissolving PhTX-343?

A3: The polyamine nature of PhTX-343 suggests that its solubility may be pH-dependent. The use of buffered solutions like PBS (typically at a physiological pH of 7.4) is recommended to ensure consistency. For instance, studies have successfully used 0.1 M PBS to prepare a 160 nM solution of PhTX-343.[1]

Q4: Can I prepare a high-concentration stock solution of PhTX-343?

A4: Preparing a concentrated stock solution in an appropriate solvent is a standard practice. While specific data on the maximum stock concentration is limited, you can likely prepare a stock solution in the millimolar range in water or a buffer and then dilute it to your final experimental concentration in physiological saline or PBS. It is always advisable to start with a small amount to test solubility at your desired stock concentration.

Q5: How should I store PhTX-343 solutions?

A5: For long-term storage, it is generally recommended to store stock solutions of peptides and other biological molecules at -20°C or -80°C. For daily experimental use, a solution stored at 4°C should be stable for a short period. Avoid repeated freeze-thaw cycles.

Troubleshooting Guide



Issue	Possible Cause	Recommended Solution
PhTX-343 does not dissolve completely.	The concentration may be too high for the chosen solvent.	- Try sonicating the solution gently Warm the solution slightly (ensure the temperature is not detrimental to the compound's stability) Prepare a more dilute solution.
The pH of the solution is not optimal.	- Ensure you are using a buffered solution like PBS at a physiological pH.	
The solution appears cloudy or shows precipitation after a period.	The compound may be coming out of solution due to temperature changes or exceeding its solubility limit at that condition.	- If the solution was refrigerated, allow it to come to room temperature and see if the precipitate redissolves Consider preparing fresh solutions for each experiment The concentration may be too high for long-term storage in that specific solvent. Try preparing a more dilute stock solution.
Inconsistent experimental results.	The solution may not be homogenous, or the compound may be degrading.	- Ensure the stock solution is thoroughly mixed before taking an aliquot Prepare fresh dilutions from the stock solution for each experiment Check the storage conditions and age of the stock solution.

Experimental Protocols Preparation of a 160 nM PhTX-343 Solution in PBS

This protocol is based on methodologies described in published neuroprotection studies.[1][2]



Materials:

- Philanthotoxin 343 (lyophilized powder)
- Phosphate-Buffered Saline (PBS), 0.1 M, pH 7.4
- Sterile microcentrifuge tubes
- Calibrated pipettes

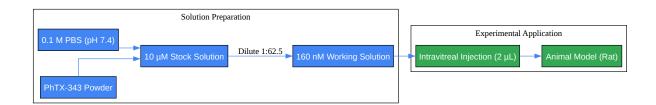
Procedure:

- Calculate the required amount of PhTX-343:
 - The molecular weight of PhTX-343 is required for this calculation.
 - For example, to prepare 1 mL of a 160 nM solution, you would need:
 - Mass (g) = Molarity (mol/L) * Volume (L) * Molecular Weight (g/mol)
 - Mass (g) = (160 * 10^-9 mol/L) * (1 * 10^-3 L) * MW
- Prepare a Stock Solution (Recommended):
 - Due to the very small mass required for a 160 nM solution, it is highly recommended to first prepare a more concentrated stock solution (e.g., 10 μM or 100 μM) in PBS.
 - For a 10 μM stock solution:
 - Weigh out a larger, more manageable amount of PhTX-343 powder.
 - Dissolve it in the appropriate volume of 0.1 M PBS to achieve a 10 μ M concentration.
 - Store the stock solution in aliquots at -20°C or -80°C.
- Prepare the Final 160 nM Working Solution:
 - Thaw an aliquot of the stock solution.



- Perform a serial dilution from the stock solution to achieve the final concentration of 160 nM in 0.1 M PBS.
- For example, if you have a 10 μM stock solution, you would perform a 1:62.5 dilution.
 - (10 * 10^-6 M) / (160 * 10^-9 M) = 62.5
 - Take 1 part of the stock solution and add 61.5 parts of 0.1 M PBS.
- Final Preparation for Injection:
 - In the cited studies, the final 160 nM solution was used for bilateral intravitreal injections in a total volume of 2 μl.[1]

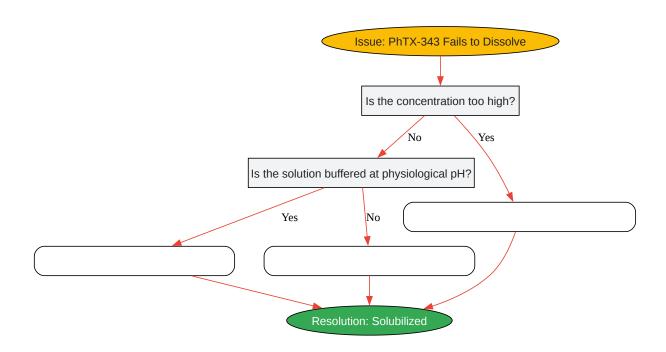
Visualizations



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Caption: Experimental workflow for PhTX-343 solution preparation.





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Caption: Troubleshooting logic for PhTX-343 solubility issues.

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References

• 1. Philanthotoxin-343 attenuates retinal and optic nerve injury, and protects visual function in rats with N-methyl-D-aspartate-induced excitotoxicity - PMC [pmc.ncbi.nlm.nih.gov]



- 2. Neuroprotection Against NMDA-Induced Retinal Damage by Philanthotoxin-343 Involves Reduced Nitrosative Stress PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Philanthotoxin-343 attenuates retinal and optic nerve injury, and protects visual function in rats with N-methyl-D-aspartate-induced excitotoxicity PubMed [pubmed.ncbi.nlm.nih.gov]
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